

Application Notes and Protocols for FD1024 (FastDigest BstXI) Digestion of Plasmid DNA

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Compound of Interest

Compound Name: FD1024

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This document provides detailed protocols and application notes for the use of Thermo Scientific™ FastDigest™ BstXI (**FD1024**) for the digestion of plasmid DNA. The FastDigest system is designed for rapid and efficient DNA digestion, with all enzymes being 100% active in a universal buffer, allowing for flexible and streamlined workflows.^[1]

Introduction

FastDigest BstXI is a restriction endonuclease that recognizes the sequence 5'-CCANNNNN↓NTGG-3' and cleaves the DNA as indicated.^[1] It is part of the FastDigest line of enzymes, which are characterized by their ability to digest DNA in 5-15 minutes in the universal FastDigest or FastDigest Green Buffer.^[1] This allows for rapid single, double, or multiple digestions in a single reaction tube, eliminating the need for sequential digestions.^[1] The enzyme is ideally suited for various molecular biology applications, including cloning, and is active on plasmid, genomic, and viral DNA, as well as PCR products.^[1]

Quantitative Data Summary

The following tables summarize the key quantitative parameters for setting up a FastDigest BstXI reaction for plasmid DNA.

Table 1: Recommended Reaction Conditions

Parameter	Condition
Incubation Temperature	37°C
Incubation Time	5 minutes
Thermal Inactivation	80°C for 5 minutes
Recommended Buffer	1X FastDigest Buffer or 1X FastDigest Green Buffer

Data sourced from the Thermo Fisher Scientific product manual.[\[1\]](#)

Table 2: Standard Reaction Setup for Plasmid DNA Digestion

Component	Volume for 20 µL Reaction	Volume for 30 µL Reaction	Volume for 50 µL Reaction
Nuclease-free water	15 µL	17 µL	30 µL
10X FastDigest or 10X FastDigest Green Buffer	2 µL	2 µL	5 µL
Plasmid DNA (up to 1 µg)	2 µL	10 µL (~0.2 µg for PCR product)	10 µL (5 µg for genomic DNA)
FastDigest BstXI (1 FDU/µL)	1 µL	1 µL	5 µL
Total Volume	20 µL	30 µL	50 µL

Note: 1 µL of FastDigest BstXI is sufficient to digest up to 1 µg of plasmid DNA in 5 minutes.[\[1\]](#)

The volume of DNA can be adjusted based on its concentration, with a corresponding adjustment in the volume of nuclease-free water.

Table 3: Scaling Up Plasmid DNA Digestion

DNA Amount	FastDigest Enzyme Volume	10X FastDigest Buffer Volume	Total Reaction Volume
1 µg	1 µL	2 µL	20 µL
2 µg	2 µL	2 µL	20 µL
3 µg	3 µL	3 µL	30 µL
4 µg	4 µL	4 µL	40 µL
5 µg	5 µL	5 µL	50 µL

For larger scale digestions (e.g., 100 µg of DNA), it is recommended to use 5-10 µL of enzyme in a 500 µL reaction volume and incubate for 16 hours.[\[2\]](#)

Experimental Protocols

Standard Digestion of Plasmid DNA

This protocol is suitable for the routine digestion of up to 1 µg of plasmid DNA.

Materials:

- FastDigest BstXI (**FD1024**)
- 10X FastDigest Buffer or 10X FastDigest Green Buffer
- Plasmid DNA
- Nuclease-free water
- Microcentrifuge tubes
- Heat block or water bath set to 37°C and 80°C

Procedure:

- At room temperature, combine the following components in a microcentrifuge tube in the order listed:

- 15 µL of nuclease-free water
- 2 µL of 10X FastDigest or 10X FastDigest Green Buffer
- 2 µL of plasmid DNA (up to 1 µg)
- 1 µL of FastDigest BstXI
- Gently mix the reaction by pipetting up and down, then spin down the contents briefly.
- Incubate the reaction at 37°C for 5 minutes.
- (Optional) Inactivate the enzyme by heating the reaction at 80°C for 5 minutes.
- The digested DNA is now ready for downstream applications. If FastDigest Green Buffer was used, the reaction can be loaded directly onto an agarose gel for analysis.[\[1\]](#)

Double Digestion with another FastDigest Enzyme

All FastDigest enzymes are 100% active in the universal FastDigest buffer, enabling efficient double digestions.

Procedure:

- Follow the standard protocol (3.1), but in step 1, add 1 µL of each FastDigest enzyme.
- The combined volume of enzymes should not exceed 1/10th of the total reaction volume.[\[1\]](#)
- Incubate at 37°C for 5-15 minutes, according to the recommendations for the specific enzymes.

Important Considerations

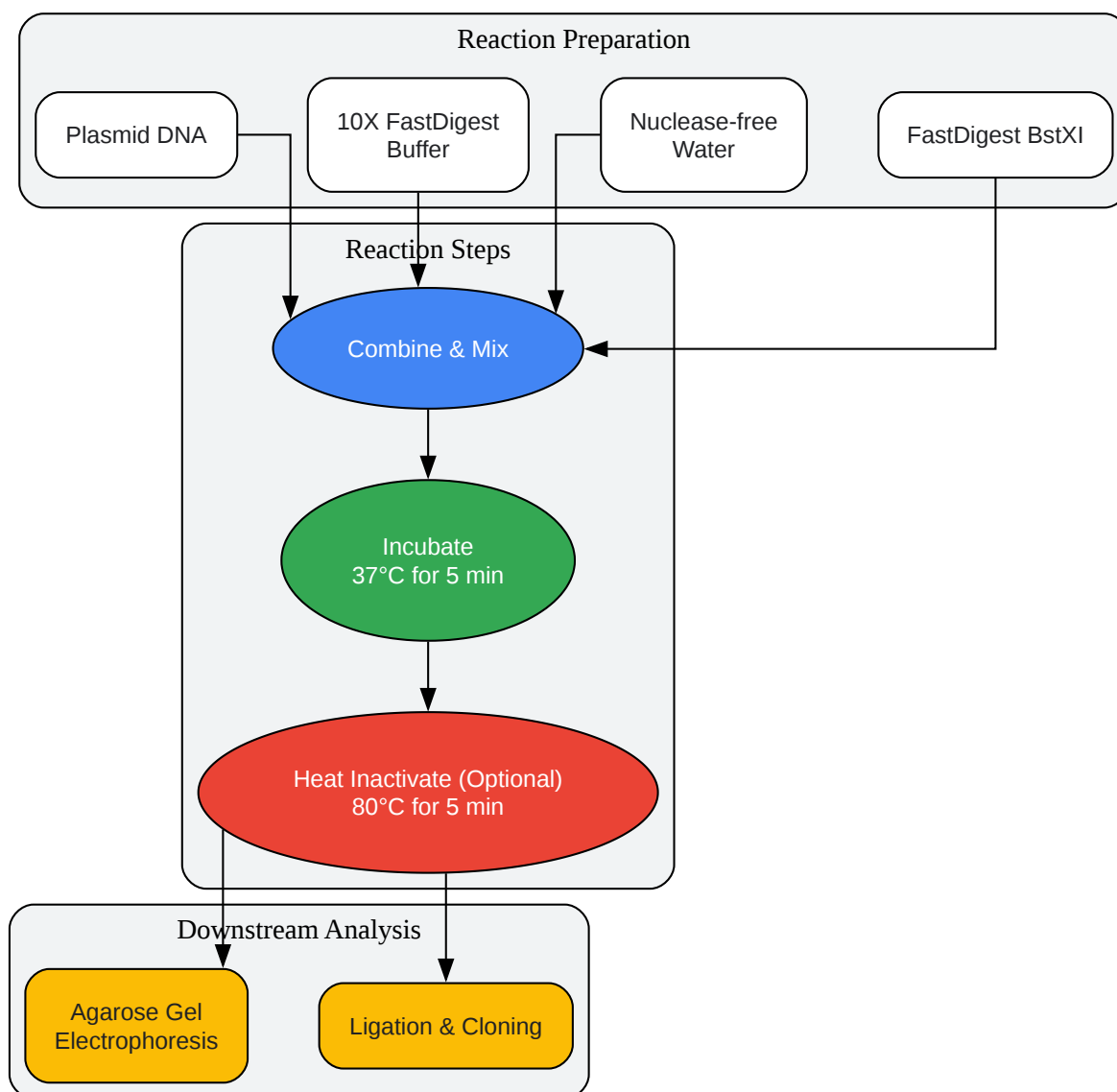
- **Methylation Sensitivity:** FastDigest BstXI cleavage is impaired by overlapping dcm methylation. To avoid this, it is recommended to use a dam-, dcm- E. coli strain for plasmid propagation, such as GM2163.[\[1\]](#)
- **FastDigest Green Buffer:** This buffer includes a density reagent and two tracking dyes (blue and yellow), allowing for direct loading of the reaction mixture onto an agarose gel.[\[1\]](#)[\[2\]](#) The

blue dye migrates with 3-5 kb DNA fragments, while the yellow dye migrates faster than 10 bp fragments in a 1% agarose gel.[\[1\]](#) For applications requiring fluorescence analysis, the colorless FastDigest Buffer is recommended.[\[1\]](#)

- **Star Activity:** While FastDigest enzymes are designed to not show star activity even in prolonged incubations, it is good practice to follow the recommended protocol.[\[1\]](#) Star activity can be influenced by factors such as high glycerol concentration.[\[3\]](#)
- **Downstream Applications:** Enzymes used in common downstream applications such as ligation, blunting, and dephosphorylation reactions have 100% activity in the FastDigest and FastDigest Green Buffers.[\[1\]](#)

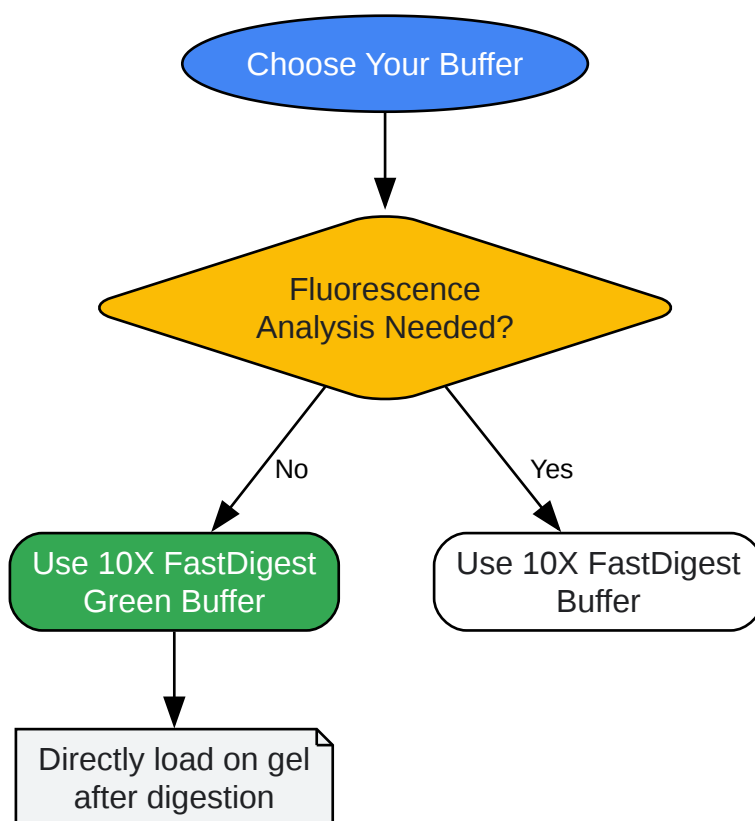
Visualized Workflow

The following diagrams illustrate the experimental workflow for a standard plasmid digestion and the decision-making process for buffer selection.



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Caption: Workflow for FastDigest BstXI plasmid DNA digestion.



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Caption: Buffer selection guide for FastDigest reactions.

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References

- 1. tools.thermofisher.com [tools.thermofisher.com]
- 2. FastDigest BstXI - FAQs [thermofisher.com]
- 3. neb.com [neb.com]
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